

Proper Disposal of ABBV-467: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15522960

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ABBV-467 is a selective MCL-1 inhibitor used in cancer research, specifically in studies related to hematological malignancies.[1][2] As with any potent research compound, adherence to proper disposal procedures is critical to ensure personnel safety and environmental protection. This guide provides essential information on the safe handling and disposal of **ABBV-467** in a laboratory setting.

Safety and Handling Precautions

Before disposal, it is imperative to handle **ABBV-467** with appropriate personal protective equipment (PPE). This includes, but is not limited to, safety glasses, gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Disposal Procedures

The primary source for disposal information for any chemical is its Safety Data Sheet (SDS). For **ABBV-467**, the SDS will provide specific guidance on proper disposal methods.[3] While the exact details may vary slightly between suppliers, the general principles for the disposal of potent pharmaceutical compounds in a research setting are as follows:

- **Consult Local Regulations:** Always consult and adhere to all applicable federal, state, and local environmental regulations regarding the disposal of chemical and pharmaceutical waste. These regulations take precedence over any general guidelines.

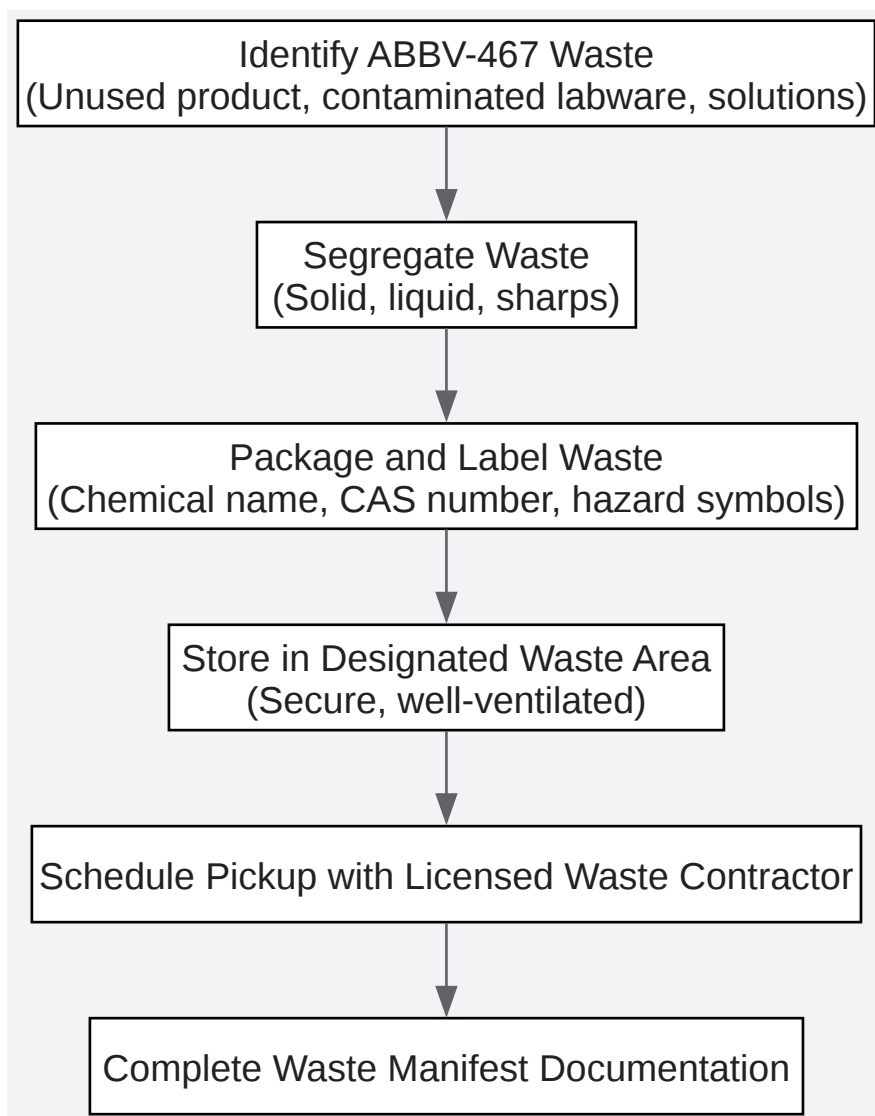
- **Avoid Drain and Trash Disposal:** **ABBV-467** should not be disposed of down the drain or in the regular trash. This prevents the contamination of water systems and landfills with a biologically active compound.
- **Chemical Waste Contractor:** The recommended method for the disposal of **ABBV-467** is to use a licensed professional chemical waste disposal service. These contractors are equipped to handle and dispose of hazardous materials in an environmentally sound manner.
- **Packaging for Disposal:**
 - **Solid Waste:** Unused or expired solid **ABBV-467** should be collected in a clearly labeled, sealed container. The label should include the chemical name ("**ABBV-467**"), CAS number (2287186-66-5), and any relevant hazard warnings.
 - **Contaminated Materials:** Any materials that have come into contact with **ABBV-467**, such as pipette tips, gloves, and empty vials, should be considered contaminated waste. These items should be collected in a designated, sealed waste container, separate from regular lab trash.
 - **Solutions:** Solutions containing **ABBV-467** should be collected in a labeled, sealed, and chemically compatible waste container. The solvent used should be noted on the label, as this will be important for the waste contractor.

Decontamination

In the event of a spill, the area should be decontaminated. The specific procedure for decontamination will depend on the nature of the spill and the surface it has occurred on. Generally, the area should be wiped with a suitable solvent (e.g., ethanol) and then washed with soap and water. All materials used for decontamination should be disposed of as contaminated waste.

Experimental Workflow for Disposal

To ensure a safe and compliant disposal process, the following workflow is recommended:



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Figure 1. A workflow diagram illustrating the key steps for the proper disposal of **ABBV-467** waste in a laboratory setting.

By following these procedures, researchers can ensure the safe and environmentally responsible disposal of **ABBV-467**, fostering a culture of safety and compliance within the laboratory.

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